

Essential Safety and Logistical Information for Handling 11-Bromoundecyltrimethoxysilane

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 11-Bromoundecyltrimethoxysilane

Cat. No.: B103482

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This document provides crucial safety protocols, operational guidance, and disposal plans for the laboratory use of **11-Bromoundecyltrimethoxysilane** (CAS No. 17947-99-8). It is intended for researchers, scientists, and drug development professionals to ensure safe and effective handling of this chemical.

Chemical and Physical Properties

11-Bromoundecyltrimethoxysilane is an organosilane compound frequently used in surface engineering and modification to create self-assembled monolayers (SAMs).^[1] Its bifunctional nature, with a terminal bromine and a trimethoxysilane group, allows it to covalently bond to hydroxyl-rich surfaces and present a reactive bromine for further chemical synthesis.^[1]

Property	Value
CAS Number	17947-99-8
Molecular Formula	C ₁₄ H ₃₁ BrO ₃ Si
Molecular Weight	355.39 g/mol [2]
Appearance	Liquid
Boiling Point	341°C at 760 mmHg[3]
Flash Point	160°C[3]
Density	1.084 g/cm ³ [3]
Vapor Pressure	0.000163 mmHg at 25°C[3]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific GHS classification for **11-Bromoundecyltrimethoxysilane** is not readily available, data from structurally similar organosilanes indicates significant hazards. The hazard statements for this chemical are listed as 36/37/38, which correspond to irritation of eyes, respiratory system, and skin.[3] A closely related compound, 11-Bromoundecylsilane, is classified as a combustible liquid that causes serious eye irritation.[4] Another variant, 11-Bromoundecyldimethylchlorosilane, is listed as causing severe skin burns and eye damage.[5] Therefore, stringent safety precautions are mandatory.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood with good airflow.[4][5]
- Ensure an emergency eye wash fountain and safety shower are immediately accessible in the work area.[4][5]

Personal Protective Equipment (PPE): A comprehensive PPE ensemble is required to prevent contact and inhalation.

PPE Category	Specification
Hand Protection	Neoprene or nitrile rubber gloves.[4] For extended operations, consider double-gloving or using Silver Shield®/4H® laminate gloves underneath nitrile gloves for superior chemical resistance.
Eye & Face Protection	Chemical safety goggles are required at all times.[4] A full-face shield should also be worn when handling larger quantities or when there is a significant splash risk.[5] Contact lenses should not be worn.[4][5]
Skin & Body Protection	A flame-resistant lab coat is the minimum requirement. For larger scale work, wear suitable chemical-resistant protective clothing. [4] Ensure long pants and closed-toe shoes are worn.
Respiratory Protection	If working outside of a fume hood or if vapors/mists may be generated, a NIOSH-certified respirator with an organic vapor/acid gas cartridge is recommended.[5]

Operational Plan: Handling and Storage

Storage:

- Store in a cool, dry, and well-ventilated area away from heat sources, sparks, and open flames.[5]
- Keep containers tightly closed to prevent moisture contact, which can cause hydrolysis.
- Store away from incompatible materials such as oxidizing agents, acids, bases, alcohols, and amines.[5]

Handling:

- Avoid all contact with eyes and skin, and do not breathe vapors or mist.^[4]
- Ground and bond containers and receiving equipment to prevent static discharge, especially when transferring large volumes.
- Use only non-sparking tools.^[4]
- When preparing solutions, add the silane to the solvent, not the other way around, to control any potential exothermic reactions.
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.^[4]

Experimental Protocol: Surface Modification of Glass Substrates

This protocol details a standard procedure for creating a self-assembled monolayer of **11-Bromoundecyltrimethoxysilane** on a glass surface.

Materials:

- **11-Bromoundecyltrimethoxysilane**
- Anhydrous Toluene (or other suitable anhydrous solvent)
- Glass substrates (e.g., microscope slides)
- Piranha solution (7:3 mixture of concentrated H_2SO_4 and 30% H_2O_2) (EXTREME CAUTION REQUIRED) or an oxygen plasma cleaner
- Deionized water
- Nitrogen gas source
- Sonicator
- Oven

Procedure:

- Substrate Cleaning (Choose one method):
 - Piranha Etching (for experienced users only): Immerse glass slides in freshly prepared Piranha solution for 15-30 minutes inside a fume hood. This process is extremely hazardous and generates heat and gas. Following etching, rinse extensively with deionized water and dry under a stream of nitrogen.
 - Plasma Cleaning: Place substrates in an oxygen plasma cleaner for 5-10 minutes to remove organic contaminants and generate surface hydroxyl (-OH) groups.
- Substrate Drying:
 - Dry the cleaned and hydroxylated substrates in an oven at 110-120°C for at least 1 hour to remove any adsorbed water. Transfer to a desiccator to cool to room temperature.
- Silanization Solution Preparation:
 - Inside a fume hood, prepare a 1-2% (v/v) solution of **11-Bromoundecyltrimethoxysilane** in anhydrous toluene. The trimethoxysilane end of the molecule readily undergoes hydrolysis, so anhydrous conditions are crucial for forming a stable, well-ordered monolayer.^[1]
- Surface Functionalization:
 - Immerse the dried substrates in the silanization solution.
 - Allow the reaction to proceed for 2-4 hours at room temperature, or as determined by your specific process requirements. The container should be sealed to prevent the ingress of atmospheric moisture.
- Post-Reaction Rinsing:
 - Remove the substrates from the solution and rinse them sequentially with fresh toluene to remove any non-covalently bonded silane.
 - Perform a final rinse with ethanol or isopropanol.

- Curing:
 - Dry the functionalized substrates under a stream of nitrogen.
 - Cure the substrates in an oven at 110-120°C for 30-60 minutes to promote the formation of stable covalent siloxane bonds (Si-O-Si) with the surface and adjacent molecules.
- Final Cleaning and Storage:
 - Sonicate the cured substrates briefly in ethanol to remove any remaining physisorbed molecules.
 - Dry with nitrogen and store in a clean, dry, and inert environment until further use. The terminal bromine is now available for subsequent chemical reactions.[\[1\]](#)

Disposal Plan

Waste containing **11-Bromoundecyltrimethoxysilane** and other brominated organic compounds must be treated as hazardous waste. Improper disposal can lead to environmental contamination.

- Waste Collection:
 - Collect all liquid waste containing the silane (including rinsing solvents) in a dedicated, clearly labeled, sealed hazardous waste container.
 - Solid waste (e.g., contaminated gloves, wipes) should be collected in a separate, labeled hazardous waste bag.
- Disposal Method:
 - Do not dispose of this chemical down the drain.
 - The primary recommended disposal method for brominated organic waste is high-temperature incineration in a facility equipped with appropriate flue gas scrubbing systems to remove resulting hydrobromic acid (HBr) and other hazardous combustion byproducts.
[\[6\]](#)

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for proper disposal according to local, state, and federal regulations. Provide them with the Safety Data Sheet (SDS) or a clear chemical description.

Emergency and Spill Response

Exposure Response:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Remove contaminated clothing immediately. Wash affected area with plenty of soap and water. Seek medical attention if irritation persists.[\[4\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill Response:

- Evacuate all non-essential personnel from the area.
- Wear the full PPE ensemble described in Section 2.
- For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., vermiculite, sand, or special chemical absorbent pads).
- Collect the absorbed material and contaminated surfaces into a sealed, labeled hazardous waste container for disposal.
- For large spills, contact your institution's EHS or emergency response team immediately.

Visual Workflow Diagrams

The following diagrams illustrate the standard operating procedure for handling **11-Bromoundecyltrimethoxysilane** and the appropriate emergency response to a spill.

Caption: Standard workflow for handling **11-Bromoundecyltrimethoxysilane**.

Caption: Emergency response workflow for a chemical spill.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 11-Bromoundecyltrimethoxysilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103482#personal-protective-equipment-for-handling-11-bromoundecyltrimethoxysilane]

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